

An In-depth Technical Guide to the Safety of Isonicotinic Anhydride

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Compound of Interest

Compound Name: Isonicotinic anhydride

Cat. No.: B179270

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Introduction

Isonicotinic anhydride (CAS No: 7082-71-5, Molecular Formula: $C_{12}H_8N_2O_3$) is a chemical intermediate primarily utilized in laboratory settings for chemical synthesis.^{[1][2]} As with any reactive chemical, a thorough understanding of its safety profile is paramount for researchers, scientists, and drug development professionals to ensure safe handling and mitigate potential risks. This guide provides a comprehensive overview of the safety data for **isonicotinic anhydride**, focusing on its physicochemical properties, hazards, handling procedures, and emergency responses, compiled from available Safety Data Sheets (SDS).

Chemical Identification and Physical Properties

Isonicotinic anhydride is an off-white to beige-brownish crystalline powder.^{[3][4]} A summary of its key quantitative physical and chemical properties is presented below.

Property	Value	Source
Molecular Weight	228.20 g/mol	[1][5][6]
Molecular Formula	C ₁₂ H ₈ N ₂ O ₃	[1][5][6]
CAS Number	7082-71-5	[1][5][6]
EC Number	230-382-6	[1][6]
Physical Form	Solid, Crystalline Powder	[3][4][6]
Melting Point	113-116 °C	[6]
Boiling Point	~370.01 °C (estimate)	[4]
Density	~1.2958 (estimate)	[4]
Solubility	Soluble in water, but reacts violently. Persistence is unlikely.[1]	
Flash Point	Not applicable	[6]

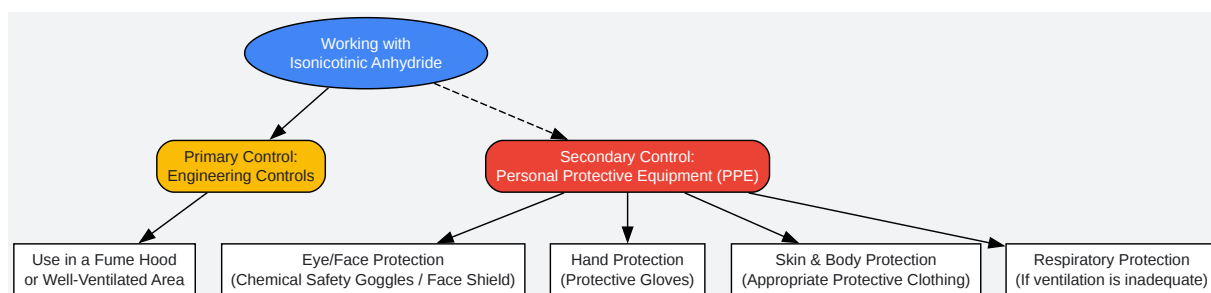
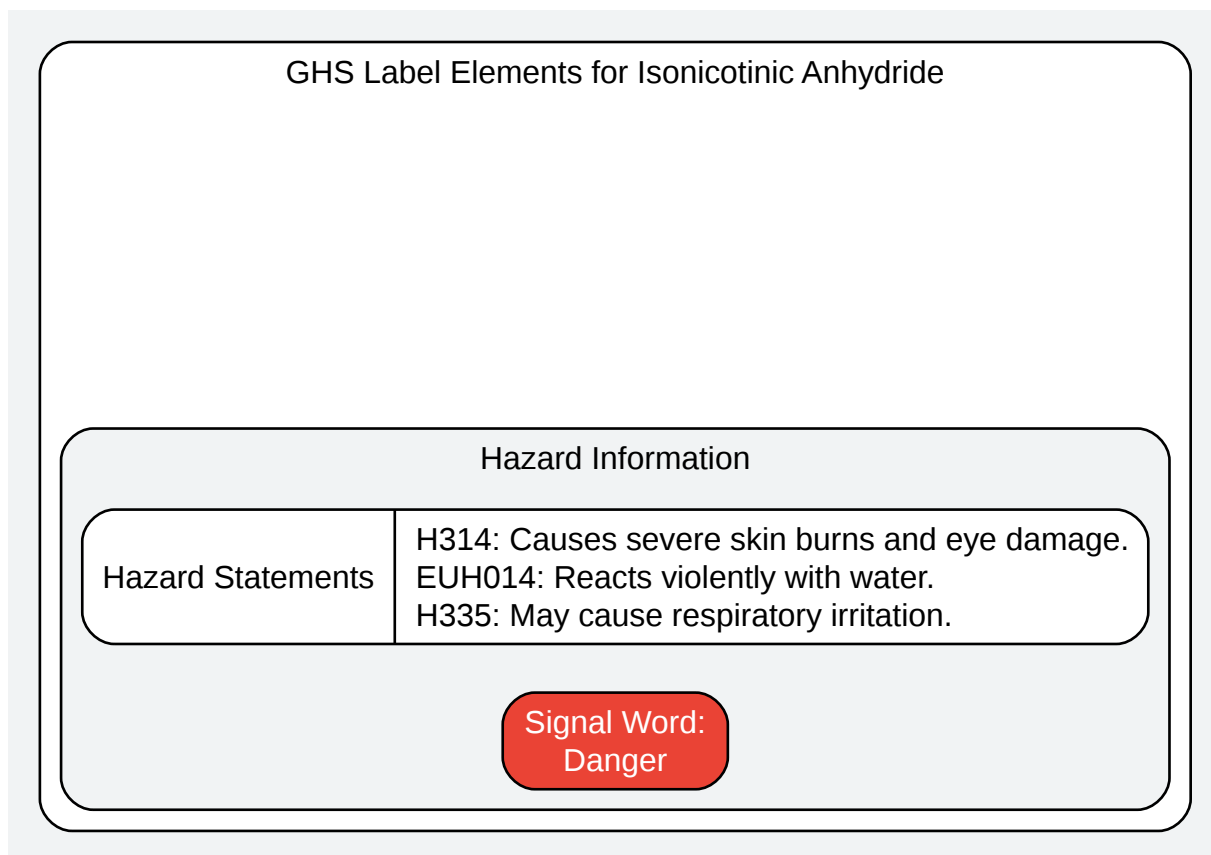
Hazard Identification and GHS Classification

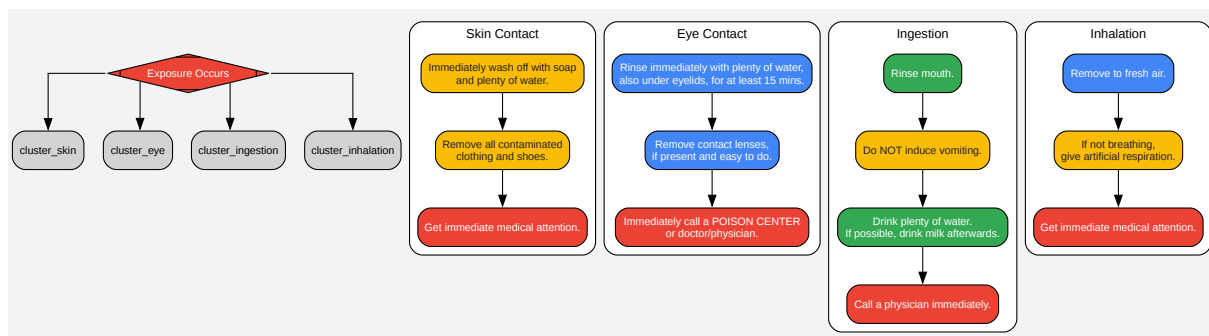
Isonicotinic anhydride is classified as a hazardous substance. The primary hazards are severe skin corrosion and eye damage.[1][2] A critical characteristic is its violent reaction with water.[1][2]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Irritation	1	H318: Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.

Note: Some sources classify it as Skin Irritation Category 2 and Eye Irritation Category 2.[3][5] However, the more severe classification of Category 1B for skin corrosion is also reported and should be considered for risk assessment.[1]

The Globally Harmonized System (GHS) label elements provide a quick visual and textual reference to the main hazards.





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